

Comparative evaluation of self-etch adhesives as amalgam liners

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Compound of Interest

Compound Name: Amalgam Liner

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Self-Etch Adhesives as Amalgam Liners: A Comparative Guide

The use of adhesive liners under amalgam restorations has gained traction as a method to enhance marginal seal, reduce microleakage, and potentially decrease postoperative sensitivity. Self-etch adhesives, in particular, offer a simplified application process compared to total-etch systems by combining the etching and priming steps. This guide provides a comparative evaluation of various self-etch adhesives when used as **amalgam liners**, supported by experimental data on their performance in terms of bond strength, microleakage, and postoperative sensitivity.

Performance Data: Bond Strength and Microleakage

The efficacy of self-etch adhesives as **amalgam liners** is primarily assessed through their ability to bond to tooth structure and prevent leakage at the restoration margin. The following tables summarize quantitative data from several in-vitro studies.

Shear Bond Strength

Shear bond strength is a crucial indicator of the adhesive's ability to resist forces that could lead to debonding.

Adhesive System	Mean Shear Bond Strength (MPa)	Substrate	Comparison Group
Self-Etch Adhesives			
Xeno III	13.27 ± 3.16	Enamel	Conventional Acid Etching
Transbond Plus	12.64 ± 2.56	Enamel	Conventional Acid Etching
Adper Prompt	12.62 ± 2.48	Enamel	Conventional Acid Etching
Control/Total-Etch			
Conventional Acid Etching	14.56 ± 2.97	Enamel	Self-Etch Adhesives

Table 1: Comparison of the shear bond strength of different self-etching adhesives. Note that while these values provide a comparison, they were tested with orthodontic brackets and not directly with amalgam. However, they offer insight into the adhesives' performance on enamel.

Microleakage

Microleakage studies assess the extent of dye penetration at the tooth-restoration interface, indicating the sealing ability of the liner. Lower scores typically signify better sealing.

Adhesive/Liner	Mean Rank Microleakage Score	Comparison Groups	Key Finding
Optibond All-In-One (Self-Etch)	9.40	Dental Varnish, Bifluorid Varnish, Single Bond Universal	Significantly minimized microleakage under silver amalgam restorations[1]
Dental Varnish	15.70	Optibond, Bifluorid Varnish, Single Bond Universal	-
Bifluorid Varnish	22.40	Optibond, Dental Varnish, Single Bond Universal	-
Single Bond Universal (in Self-Etch Mode)	34.50	Optibond, Dental Varnish, Bifluorid Varnish	Showed significantly higher microleakage compared to other groups[1]
Adper™ Easy One (One-Step Self-Etch)	Showed least microleakage at the occlusal margin	Adper™ SE Plus, Adper™ single bond 2, Adper™ Single Bond Universal	One-step self-etch agents showed less microleakage than total-etch and universal adhesives at the occlusal margin[2]
Adper™ SE Plus (Two-Step Self-Etch)	Exhibited the least microleakage at the gingival margin	Adper™ Easy One, Adper™ single bond 2, Adper™ Single Bond Universal	-

Table 2: Comparative microleakage scores of self-etch adhesives and other liners under amalgam restorations. The data is presented as mean rank scores, where a lower rank indicates less microleakage.[1]

Postoperative Sensitivity

A key advantage cited for using adhesive liners is the reduction of postoperative sensitivity. Self-etch adhesives are believed to contribute to less sensitivity compared to total-etch systems due to their less aggressive nature and the elimination of the separate etching and rinsing steps, which can be technique-sensitive.

Clinical studies have shown that dentin adhesive liners are more effective than traditional copal varnish in reducing postoperative sensitivity under amalgam restorations.[3][4] One study found a statistically significant lower mean Visual Analog Scale (VAS) score for sensitivity at both 24 hours and one week post-treatment when a dentin adhesive was used compared to copal varnish.[3] Another clinical trial observed less postoperative sensitivity at 24 hours with self-etch adhesives compared to total-etch adhesives in composite restorations, suggesting a similar benefit could be extrapolated for amalgam.

Experimental Protocols

The following are summaries of methodologies used in the cited studies to evaluate the performance of self-etch adhesives.

Shear Bond Strength Testing

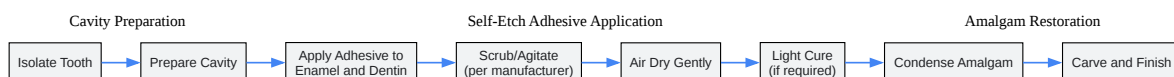
- **Tooth Preparation:** Extracted human premolars were collected and stored appropriately. The enamel surfaces were cleaned and prepared for bonding.
- **Bonding:** The teeth were divided into groups, with each group assigned a different adhesive system. The adhesives were applied according to the manufacturer's instructions. For the control group, conventional acid etching with phosphoric acid was performed.
- **Restoration/Bracket Placement:** In the context of the available data, orthodontic brackets were bonded to the prepared surfaces.
- **Testing:** After a specified storage period (e.g., 24 hours in water), the specimens were mounted in a universal testing machine. A shear force was applied to the base of the bracket at a constant crosshead speed until failure occurred. The force at failure was recorded and converted to megapascals (MPa).

Microleakage Assessment (Dye Penetration Method)

- **Cavity Preparation:** Standardized Class I or Class V cavities were prepared on the occlusal or buccal surfaces of extracted human premolars.
- **Liner Application and Restoration:** The teeth were randomly divided into groups. The assigned liner (e.g., self-etch adhesive, varnish) was applied to the cavity walls according to the manufacturer's instructions, followed by the placement of the silver amalgam restoration.
- **Thermocycling:** To simulate temperature changes in the oral environment, the restored teeth were subjected to thermocycling (e.g., 200 cycles between 5°C and 55°C).^[2]
- **Dye Immersion:** The tooth surfaces, except for an area around the restoration margin, were sealed with a waterproof varnish. The teeth were then immersed in a dye solution (e.g., 2% methylene blue) for a specified period (e.g., 24 hours).
- **Sectioning and Evaluation:** The teeth were sectioned longitudinally through the center of the restoration. The sections were then examined under a stereomicroscope to assess the extent of dye penetration at the tooth-restoration interface. Microleakage was typically scored on an ordinal scale (e.g., 0 for no penetration to 3 for penetration to the axial wall).

Visualizing the Application Workflow

The following diagram illustrates the generalized workflow for the application of a self-etch adhesive as an **amalgam liner**.



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Application of Self-Etch Adhesive as an **Amalgam Liner**

Conclusion

The available evidence suggests that self-etch adhesives can be effective liners under amalgam restorations, with some products demonstrating superior performance in reducing microleakage compared to traditional varnishes and even other adhesive systems.^[1] The choice of a specific self-etch adhesive should be guided by clinical studies that evaluate performance metrics like bond strength and microleakage. The simplified application protocol of self-etch systems also presents a clinical advantage. However, it is important to note that performance can vary between different commercial products and application techniques. Therefore, adherence to the manufacturer's instructions is crucial for optimal outcomes. Further long-term clinical studies are needed to definitively establish the superiority of one type of self-etch adhesive over others as an **amalgam liner**.

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